

Technical Support Center: CAY10505 Integrity Guide

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Compound of Interest

Compound Name: CAY10505

Cat. No.: B7943238

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Abstract: **CAY10505** is a potent, selective, and reversible inhibitor of the class IB phosphoinositide 3-kinase (PI3K) isoform p110

. Its chemical structure, featuring a thiazolidinedione ring linked to a furan moiety, renders it susceptible to specific degradation pathways—primarily oxidation and hydrolysis—if mishandled. This guide synthesizes field-proven storage protocols with mechanistic chemical insights to ensure your experimental data remains reproducible.

Part 1: The "Golden Rules" of Storage

To prevent the degradation of **CAY10505**, you must treat it as a dynamic chemical entity rather than a static reagent.

Solid State Storage (Upon Receipt)

- Temperature: Store immediately at -20°C.
- Humidity Control: The thiazolidinedione ring is sensitive to hydrolytic cleavage. Keep the vial in a sealed container with active desiccant (e.g., silica gel) to minimize moisture absorption.

- Light Protection: The furan ring system is photosensitive. Store in amber vials or wrap clear vials in aluminum foil.

Solubilization & Stock Solutions

- Primary Solvent: DMSO or DMF (Dimethylformamide).
- Concentration: Up to 20 mg/mL in pure DMSO or DMF.^[1]
- Storage of Stocks:
 - Short-term (< 1 month): -20°C.
 - Long-term (> 1 month): -80°C.
 - Aliquot Rule: Never refreeze the bulk stock. Prepare single-use aliquots (e.g., 10-50 µL) to avoid repeated freeze-thaw cycles, which introduce moisture and oxygen.

Aqueous Working Solutions (The Danger Zone)

- Stability: < 24 hours.
- Protocol: Prepare fresh immediately before use.
- Solubility Limit: **CAY10505** is hydrophobic. Its solubility in PBS (pH 7.^[1]₂) is extremely low (~0.15 mg/mL), even with a 1:5 DMSO cosolvent ratio.
- Precipitation Risk: Diluting a high-concentration DMSO stock directly into aqueous media often causes immediate "crashing out" (precipitation).

Part 2: Experimental Workflow & Decision Tree

The following diagram illustrates the critical decision points for handling **CAY10505** to maintain chemical integrity.



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Figure 1: Decision tree for **CAY10505** handling. Note the critical failure point at high aqueous concentrations.

Part 3: Troubleshooting & FAQs

Q1: I diluted my 20 mg/mL DMSO stock 1:1000 into cell culture media, but I see fine crystals. Why?

A: This is a classic "crash-out" event. While 1:1000 (0.1% DMSO) is generally safe for cells, the local concentration at the tip of the pipette tip during addition can exceed the solubility limit.

- The Fix:
 - Intermediate Dilution: Dilute your stock 1:10 in DMSO first (to 2 mg/mL).
 - Vortexing: Vortex the media vigorously while adding the drug solution dropwise.
 - Warmth: Pre-warm the media to 37°C; cold media promotes precipitation.

Q2: My stock solution in DMSO has turned from colorless to light yellow. Is it degraded?

A: Likely, yes. Yellowing often indicates oxidation of the furan ring or thio-ether linkages.

- Cause: Exposure to air (oxygen) or light during storage.
- Verification: Run a quick LC-MS or HPLC. If the peak purity is <95% or if the mass spectrum shows a +16 Da shift (oxidation), discard the stock.
- Prevention: Always purge the headspace of your storage vials with inert gas (Argon or Nitrogen) before sealing.

Q3: Can I store CAY10505 in Ethanol?

A: It is possible, but DMSO is superior for stability. Ethanol is more volatile, leading to concentration changes over time as it evaporates even in sealed tubes at -20°C. Furthermore, ethanol is hygroscopic and can pull moisture into the sample, accelerating hydrolysis of the thiazolidinedione ring.

Q4: What is the maximum time I can leave the compound in culture media?

A: We recommend refreshing the media containing CAY10505 every 24 hours.

- Reasoning: In aqueous buffers (pH 7.4), the thiazolidinedione ring undergoes slow hydrolytic ring-opening. Additionally, serum proteins in media (FBS) can bind the drug, reducing the effective free concentration over time.

Part 4: Solubility & Stability Data Summary



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Part 5: Mechanistic Degradation Pathways

Understanding how the molecule breaks down helps you prevent it.



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Figure 2: Primary degradation pathways. Hydrolysis is driven by moisture/pH, while oxidation is driven by light/air.

References

- Pomel, V., et al. (2006). Furan-2-ylmethylene thiazolidinediones as novel, potent, and selective inhibitors of phosphoinositide 3-kinase gamma. *Journal of Medicinal Chemistry*. (Provides structural basis for stability). [[Link](#)]

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Sources

- 1. caymanchem.com [caymanchem.com]

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